

# In-Depth Technical Guide: Safety and Handling of 1-Methylimidazole-4-sulfonamide

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## Compound of Interest

Compound Name: **1-Methylimidazole-4-sulfonamide**

Cat. No.: **B034921**

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1-Methylimidazole-4-sulfonamide** (CAS No: 111124-90-4). The following sections detail the physical and chemical properties, known hazards, handling procedures, and emergency protocols. This document is intended for use by trained professionals in a laboratory or research setting.

## Compound Identification and Properties

**1-Methylimidazole-4-sulfonamide** is a heterocyclic compound containing a sulfonamide functional group. Its properties are summarized below.

Property	Value	Source
Molecular Formula	C4H7N3O2S	PubChem[1], CP Lab Safety[2]
Molecular Weight	161.19 g/mol	PubChem[1]
CAS Number	111124-90-4	PubChem[1], CP Lab Safety[2]
Appearance	White to pale brown crystals, powder, or mass	FUJIFILM Wako Chemicals
Melting Point	222°C	ChemicalBook
Boiling Point	457°C at 760 mmHg	ChemicalBook
Density	1.61 g/cm³	ChemicalBook
Flash Point	230.2°C	Wuhan Fengtai Weiyuan Technology Co., Ltd.

## Hazard Identification and GHS Classification

Based on available Safety Data Sheets (SDS), **1-Methylimidazole-4-sulfonamide** is classified as an eye irritant.

Hazard Class	Category	Hazard Statement	Pictogram	Signal Word
Serious Eye		H319: Causes serious eye irritation		
Damage/Eye Irritation	2A		Irritant	Warning

(Source: PubChem, aggregated from ECHA C&L Inventory notifications)[1]

## Safety and Handling Precautions

Due to its classification as a serious eye irritant, appropriate personal protective equipment (PPE) and handling procedures are mandatory.

## Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles that form a seal around the eyes are essential when handling this compound to prevent contact with dust or splashes.[3][4] Standard safety glasses with side shields may not provide adequate protection.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn at all times.[4]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn to protect the skin.[3]
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be used.

## Engineering Controls

- Work with **1-Methylimidazole-4-sulfonamide** should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation and eye contact.[3]
- An emergency eyewash station and safety shower must be readily accessible in the immediate work area.[3]

## General Handling Procedures

- Avoid all personal contact with the compound, including inhalation of dust.[3]
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.

## Emergency Procedures

### Eye Contact

Immediate and thorough irrigation is critical.

- Flush Eyes: Immediately flush the eyes with copious amounts of clean, lukewarm water for at least 15-20 minutes.[3][5][6]

- Hold Eyelids Open: Keep the eyelids open during flushing to ensure water reaches all surfaces of the eye and under the eyelids.[5]
- Remove Contact Lenses: If wearing contact lenses, remove them after the initial flushing.[6]
- Seek Medical Attention: After flushing, seek immediate medical attention from an eye specialist (ophthalmologist).[5][7] Bring the chemical's container or Safety Data Sheet with you.[5]

## Skin Contact

- Remove Contaminated Clothing: Immediately remove any contaminated clothing.
- Wash Skin: Wash the affected area with plenty of soap and water.
- Seek Medical Attention: If irritation persists, seek medical attention.

## Inhalation

- Move to Fresh Air: Move the affected person to an area with fresh air.
- Seek Medical Attention: If breathing is difficult or irritation of the respiratory tract occurs, seek immediate medical attention.

## Ingestion

- Do NOT Induce Vomiting.
- Rinse Mouth: Rinse the mouth thoroughly with water.
- Seek Medical Attention: Seek immediate medical attention.

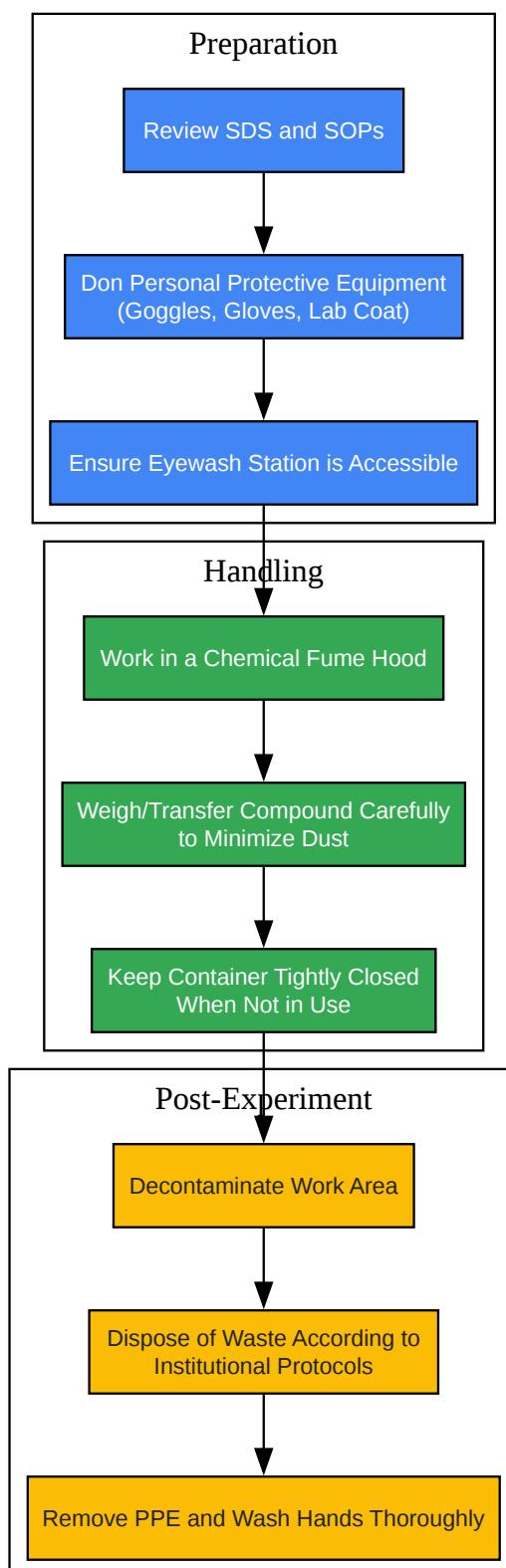
## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## Experimental Protocols and Visualizations

Currently, there is a lack of publicly available, detailed experimental protocols specifically for the handling and use of **1-Methylimidazole-4-sulfonamide** in research applications. Similarly, no specific signaling pathways involving this compound have been identified in the available literature. Therefore, the following visualizations provide a general workflow for the safe handling of a chemical eye irritant and a logical diagram for an emergency response to eye exposure, based on established laboratory safety principles.

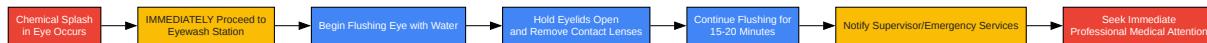
## General Experimental Workflow for Handling an Eye Irritant



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Caption: A generalized workflow for the safe laboratory handling of an eye irritant.

# Emergency Response Logic for Chemical Eye Exposure



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